Reactive Red 85 dye-ligand affinity chromatography procedures

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Compound of Interest	
Compound Name:	*C.I.Reactive Red 85*
CAS No.:	*12677-17-7*
Cat. No.:	*B1172062*

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Application Note: Reactive Red 85 (Procion Red H-8B) Dye-Ligand Affinity Chromatography

Introduction: The Biomimetic Advantage

Reactive Red 85 (RR85), chemically known as Procion Red H-8B, is a synthetic monochlorotriazine dye widely utilized as a biomimetic affinity ligand. Unlike its more reactive counterpart Reactive Red 120 (a dichlorotriazine), RR85 offers distinct selectivity profiles, particularly for NADP(H)-dependent enzymes such as xylose reductase, aldehyde reductase, and various dehydrogenases.

Mechanism of Action: RR85 functions as a "pseudo-affinity" ligand. Its planar aromatic structure and sulfonate groups mimic the shape and charge distribution of the nicotinamide adenine dinucleotide (NAD/NADP) cofactors. This allows the dye to bind specifically to the nucleotide-binding fold (Rossmann fold) of target proteins.

Key Applications:

- Purification of Reductases: High affinity for Xylose Reductase (CtXR) and Aldose Reductase.

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- Albumin Depletion: Separation of Human Serum Albumin (HSA) from plasma (though Blue 2 is more common, Red 85 offers alternative selectivity for variants).
- Isoform Separation: Distinguishing between NAD- and NADP-specific enzyme isoforms.

Chemical Nature & Matrix Preparation[1][2][3][4][5]

Critical Process Parameter (CPP): Reactive Red 85 is a Monochlorotriazine dye. Unlike "cold" reactive dyes (e.g., Procion MX series) that couple at room temperature, RR85 requires elevated temperatures (40°C–60°C) and extended reaction times to form a stable covalent ether linkage with the agarose matrix. Failure to apply heat will result in negligible ligand density.

Protocol A: Immobilization of Reactive Red 85 on Agarose

Reagents:

- Matrix: Sepharose CL-6B (or equivalent cross-linked agarose). Note: Cross-linked matrix is required to withstand the heat of coupling.
- Dye Solution: Reactive Red 85 (Procion Red H-8B) dissolved in water.
- Coupling Buffer: 4 M NaCl (to drive dye adsorption).
- Alkali: 5 M NaOH.

Step-by-Step Procedure:

- Matrix Washing: Wash 100 mL of suction-dried agarose with 1 L of distilled water. Resuspend in 100 mL water.
- Dye Addition: Add RR85 to the suspension.
  - Target Density: For 2 µmol/mL capacity, add ~200 mg dye.
  - Optimization: Perform a small-scale isotherm to determine optimal dye input.

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- Salt Induction: Add solid NaCl to a final concentration of 4 M (approx. 23 g per 100 mL total volume). Stir gently for 30 minutes at room temperature. This "salting out" effect drives the hydrophobic dye onto the matrix.
- Alkali Activation: Add 5 M NaOH to a final concentration of 0.1 M (pH > 11).
- Thermal Coupling (The Critical Step):
  - Transfer the slurry to a water bath or jacketed vessel.
  - Heat to 60°C and stir gently for 4–6 hours.
  - Why? The chlorine atom on the triazine ring is less labile in RR85; heat provides the activation energy for nucleophilic attack by the agarose hydroxyls.
- Washing:
  - Cool to room temperature.[1]
  - Wash extensively with:
    1. Hot water (50°C) to remove non-covalently bound dye.
    2. 1 M NaCl.
    3. 4 M Urea or 20% Ethanol (to remove hydrophobic aggregates).
    4. Distilled water until the filtrate is clear.
- Storage: Store at 4°C in 20% Ethanol.

Visualization: Coupling Chemistry & Workflow

The following diagram illustrates the chemical coupling logic and the operational workflow for purification.

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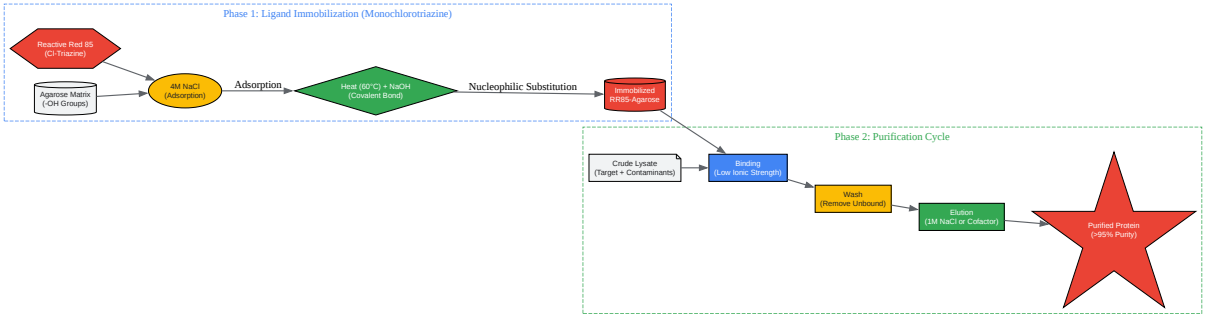

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Caption: Figure 1.[2] Left: High-temperature immobilization chemistry for Reactive Red 85. Right: Standard purification workflow.

Protocol B: Purification of NADP(H)-Dependent Enzymes

Case Study: Purification of Xylose Reductase (CtXR). Reference: This protocol is adapted from methods used for Candida tenuis Xylose Reductase (Nidetzky et al., 1996).

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Buffer Systems

Buffer Type	Composition	Purpose
Equilibration (A)	20 mM Potassium Phosphate, pH 7.0, 1 mM DTT	Maintains enzyme stability; low ionic strength promotes binding.
Wash (B)	20 mM Potassium Phosphate, pH 7.0, 0.1 M NaCl	Removes weak non-specific ionic interactions.
Elution (C1 - Salt)	20 mM Potassium Phosphate, pH 7.0, 1.0 M KCl	Non-specific elution by disrupting ionic bonds.
Elution (C2 - Specific)	20 mM Potassium Phosphate, pH 7.0, 2 mM NADP+	Biospecific elution (competes for the active site).
Regeneration	0.1 M NaOH in 30% Isopropanol	Strips lipids and denatured proteins.

Chromatography Steps:

- Equilibration:
  - Pack the RR85-Agarose into a column (e.g., 1.6 x 10 cm).
  - Equilibrate with 5–10 Column Volumes (CV) of Buffer A at a flow rate of 30–50 cm/h.
  - Check: Conductivity should match Buffer A (< 2 mS/cm).
- Sample Loading:
  - Dialyze crude extract against Buffer A to remove high salt content.
  - Load sample onto the column.[3][4]
  - Capacity Check: Monitor UV (280nm) breakthrough. RR85 typically binds 5–15 mg protein/mL resin.
- Washing:

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- Wash with Buffer A until UV baseline returns to zero (removes unbound proteins).
- (Optional) Wash with Buffer B (low salt) to remove weak non-specific binders. Caution: Some target enzymes may elute here if affinity is weak.

- Elution Strategy (Choose One):
  - Strategy A (Pulse Elution): Apply a step gradient of Buffer C1 (1 M KCl). This yields high concentration but lower specificity.
  - Strategy B (Biospecific Elution - Recommended): Apply Buffer C2 (NADP+).
    - Stop flow for 30 minutes after introducing cofactor to allow equilibrium competition.
    - Resume flow. The target enzyme will elute as a sharp peak.
- Regeneration:
  - Wash with 3 CV of Regeneration Buffer (NaOH/Isopropanol).
  - Re-equilibrate immediately with Buffer A.

Troubleshooting & Optimization

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Problem	Probable Cause	Solution
Low Binding Capacity	Ionic strength of sample too high.	Dialyze sample against Buffer A. Conductivity must be < 5 mS/cm.
Leaching of Dye	Improper immobilization (Cold coupling).	Must use heat (60°C) during coupling for RR85. Re-wash column with hot water/ethanol.
Protein Does Not Elute	Hydrophobic interaction too strong.	Add 10–20% Glycerol or Ethylene Glycol to the elution buffer to reduce hydrophobic forces.
Poor Specificity	Non-specific ionic binding.	Increase salt concentration in the Wash step (e.g., up to 0.2 M NaCl) before specific elution.

References

- Nidetzky, B., et al. (1996).
  - Source:
- Scopes, R. K. (1987).Protein Purification: Principles and Practice. Springer-Verlag.
  - Source:
- Lowe, C. R., et al. (1981).
  - Source:
- Kratzer, R., et al. (2004).The coenzyme specificity of Candida tenuis xylose reductase (AKR2B5) explored by site-directed mutagenesis and X-ray crystallography. (Details use of Procion Red H-8B).
  - Source:

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Sources

- 1. shoichetlab.utoronto.ca [shoichetlab.utoronto.ca]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. news-medical.net [news-medical.net]
- 4. Overview of Affinity Purification | Thermo Fisher Scientific - TW [thermofisher.com]
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